

Application Notes and Protocols for the Synthesis of Ethyl 3,5-dinitrobenzoate

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Compound of Interest

Compound Name: Ethyl 3,5-dinitrobenzoate

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These application notes provide a detailed protocol for the synthesis of **Ethyl 3,5-dinitrobenzoate**, a compound often used in the derivatization of alcohols for characterization and as a potential intermediate in pharmaceutical synthesis. The following sections detail the chemical reaction, experimental procedures, and physical properties of the resulting ester.

Chemical Reaction

The synthesis involves the esterification of 3,5-dinitrobenzoyl chloride with ethanol. The reaction proceeds via a nucleophilic acyl substitution mechanism where the ethanol acts as the nucleophile, attacking the electrophilic carbonyl carbon of the acid chloride. The subsequent loss of a chloride ion and a proton results in the formation of the ethyl ester and hydrochloric acid as a byproduct.

Reaction Scheme:

Experimental Protocols

This section outlines the necessary reagents, equipment, and a step-by-step procedure for the synthesis of **Ethyl 3,5-dinitrobenzoate**.

Materials and Reagents:

- 3,5-Dinitrobenzoyl chloride

- Ethanol (absolute or 95%)
- Sodium carbonate (Na_2CO_3) or Sodium hydroxide (NaOH) solution (2%)
- Deionized water
- Ice

Equipment:

- Round-bottom flask or a large test tube
- Reflux condenser (optional, depending on scale)
- Heating mantle or water bath
- Stirring apparatus (magnetic stirrer and stir bar)
- Hirsch funnel or Büchner funnel for filtration
- Filtration flask
- Beakers
- Glass rod
- Spatula
- Melting point apparatus

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask or large test tube, place 3,5-dinitrobenzoyl chloride. For a small-scale reaction, one might use approximately 0.3 g of the acid chloride.^[1]
- Addition of Alcohol: Add a slight excess of ethanol to the reaction vessel. For 0.3 g of 3,5-dinitrobenzoyl chloride, approximately 30 drops of ethanol can be used.^[1]

- **Heating:** Gently heat the mixture while stirring to melt the solid 3,5-dinitrobenzoyl chloride. Maintain the temperature for approximately 5-10 minutes to ensure the reaction goes to completion.^{[1][2]} The mixture should remain in a liquid state during this time.^[1]
- **Cooling and Solidification:** Allow the reaction mixture to cool to room temperature. The product, crude **Ethyl 3,5-dinitrobenzoate**, should solidify. If it hardens, the crystalline mass can be broken up with a spatula or glass rod.^[1]
- **Neutralization and Washing:** Add approximately 5 mL of a 2% sodium carbonate or sodium hydroxide solution to the solidified product and stir or grind the mixture vigorously for about 5 minutes.^{[1][3]} This step neutralizes the hydrochloric acid byproduct and removes any unreacted 3,5-dinitrobenzoyl chloride.
- **Isolation of Crude Product:** Collect the solid crude product by vacuum filtration using a Hirsch or Büchner funnel. Wash the solid with two portions of water to remove any remaining salts.^[1]
- **Recrystallization:** Purify the crude product by recrystallization. Transfer the solid to a beaker and add a minimum amount of hot ethanol to dissolve it. If the solid is highly soluble, water can be added dropwise to the hot solution until cloudiness appears, and then a few drops of ethanol are added to redissolve the precipitate, ensuring a saturated solution.^[3]
- **Crystallization and Drying:** Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to maximize crystal formation. Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol-water mixture, and dry them.^[3]

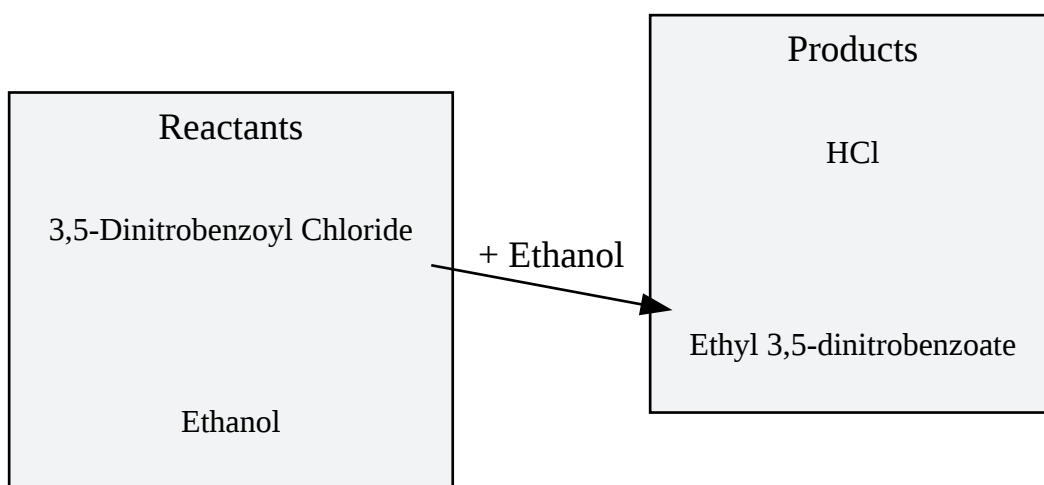
Data Presentation

The following table summarizes the key quantitative data and physical properties of **Ethyl 3,5-dinitrobenzoate**.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₈ N ₂ O ₆	[4][5]
Molecular Weight	240.17 g/mol	[4][6]
Melting Point	92-95 °C	[4]
Boiling Point	382.88 °C	[4]
Appearance	Solid	[6]
CAS Number	618-71-3	[5]

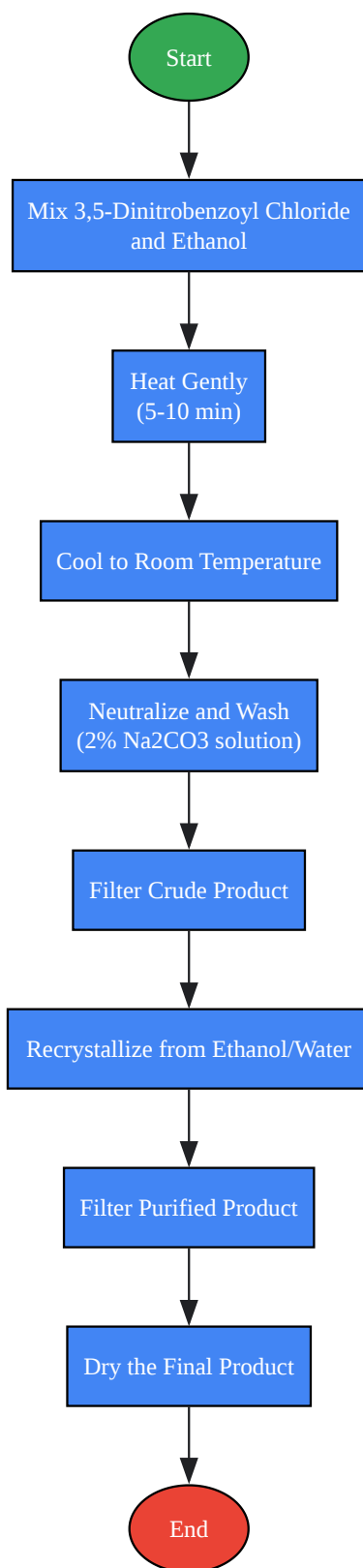
Visualizations

The following diagrams illustrate the chemical structure, the overall synthesis workflow, and the reaction mechanism.



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Caption: Chemical reaction for the synthesis of **Ethyl 3,5-dinitrobenzoate**.



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Caption: Experimental workflow for the synthesis and purification.

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